

Technical Guide: Safety and Handling of Boc-D-HomoSec(pMeBzl)-OH

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Boc-D-HomoSec(pMeBzl)-OH

Cat. No.: B15250402

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for research and development use only. It is not a substitute for a formal Safety Data Sheet (SDS). **Boc-D-HomoSec(pMeBzl)-OH** is a chemical for research use and may have unknown hazards. All handling should be performed by trained personnel in a controlled laboratory environment. A thorough risk assessment should be conducted before any use.

Introduction

Boc-D-HomoSec(pMeBzl)-OH, also known as Boc-(R)-4-methylbenzyl Homoselenocysteine, is a derivative of the amino acid homoselenocysteine used in peptide synthesis and other areas of chemical research. Due to the presence of selenium, this compound and its byproducts may have significant toxicity. This guide provides a summary of available information and general best practices for its safe handling and use.

Chemical and Physical Properties

Limited public information is available for the detailed physical and chemical properties of this compound. The following table summarizes data gathered from chemical suppliers.

Property	Value	Source
Synonym	Boc-(R)-4-methylbenzyl Homoselenocysteine	[1]
Molecular Formula	C17H25NO4Se	[1][2]
Molecular Weight	386.3 g/mol	[1][2]
CAS Number	2044709-66-0	-
SMILES Code	O=C(O)--INVALID-LINK-- CC[Se]CC1=CC=C(C)C=C1	[3]

Note: Properties such as melting point, boiling point, and solubility are not consistently reported in publicly available sources. These should be determined experimentally under controlled conditions if required.

Hazard Identification and Safety Precautions

As of the date of this document, specific GHS hazard classifications for **Boc-D-HomoSec(pMeBzl)-OH** are not readily available from public sources. However, based on its structure containing an organoselenium moiety, it should be handled as a potentially hazardous substance.

General Handling Precautions:

- Engineering Controls: Use this compound within a certified chemical fume hood to minimize inhalation exposure.
- Personal Protective Equipment (PPE):
 - Eye Protection: Chemical safety goggles or a face shield are mandatory.
 - Hand Protection: Wear nitrile or other chemically resistant gloves. Double-gloving is recommended.
 - Skin and Body Protection: A lab coat is required. Ensure full coverage of exposed skin.

- Hygiene Measures: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.

Storage and Transportation

Proper storage is crucial to maintain the integrity of the compound and ensure safety.

Condition	Recommendation	Source
Storage Temperature	Requires cold-chain transportation and storage. Specific temperature ranges should be confirmed with the supplier.	[3]
Storage Conditions	Store in a tightly sealed container in a cool, dry, and well-ventilated area. Protect from light and moisture.	General Best Practice

Experimental Protocols: General Handling of a Solid Reagent

The following is a generalized protocol for handling **Boc-D-HomoSec(pMeBzl)-OH** powder in a research setting. This should be adapted to specific experimental needs and institutional safety policies.

- Preparation:
 - Ensure the chemical fume hood is operational and the work area is clean and free of clutter.
 - Assemble all necessary equipment (spatulas, weigh boats, glassware, etc.) inside the fume hood.
 - Don appropriate PPE as described in Section 3.

- Weighing:
 - Allow the container of **Boc-D-HomoSec(pMeBzl)-OH** to equilibrate to room temperature before opening to prevent condensation.
 - Carefully open the container inside the fume hood.
 - Use a clean, designated spatula to transfer the desired amount of powder to a weigh boat on a tared analytical balance.
 - Avoid creating dust. If any powder is spilled, clean it up immediately following institutional guidelines for hazardous chemical spills.
- Dissolution:
 - Transfer the weighed powder to the reaction vessel.
 - Add the desired solvent slowly to dissolve the compound.
- Post-Handling:
 - Securely cap the original container and any vessels containing the compound.
 - Clean all equipment that came into contact with the chemical.
 - Dispose of all waste (gloves, weigh boats, etc.) in a designated hazardous waste container.
 - Wash hands thoroughly.

Diagrams

The following diagram illustrates a general workflow for the safe handling of a research chemical like **Boc-D-HomoSec(pMeBzl)-OH**.



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Address: 3281 E Guasti Rd

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Email: info@benchchem.com